

Refining dosage of Lexibulin dihydrochloride to reduce in vivo toxicity

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Compound of Interest

Compound Name: Lexibulin dihydrochloride

Cat. No.: B10801002

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Lexibulin Dihydrochloride Technical Support Center

Welcome to the technical support center for **Lexibulin dihydrochloride**. This resource is designed for researchers, scientists, and drug development professionals. Here you will find frequently asked questions (FAQs) and troubleshooting guides to assist in refining the dosage of **Lexibulin dihydrochloride** to reduce in vivo toxicity while maintaining therapeutic efficacy.

Frequently Asked Questions (FAQs)

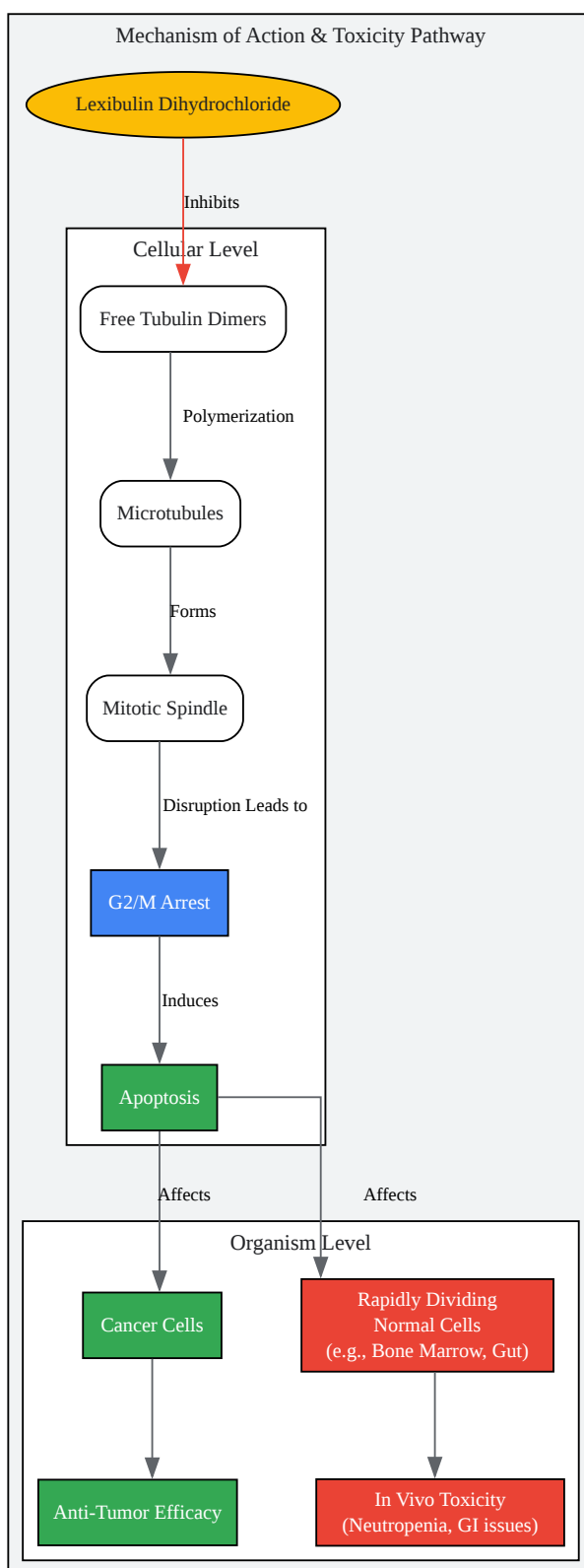
Q1: What is the mechanism of action of Lexibulin dihydrochloride and what is the primary source of its in vivo toxicity?

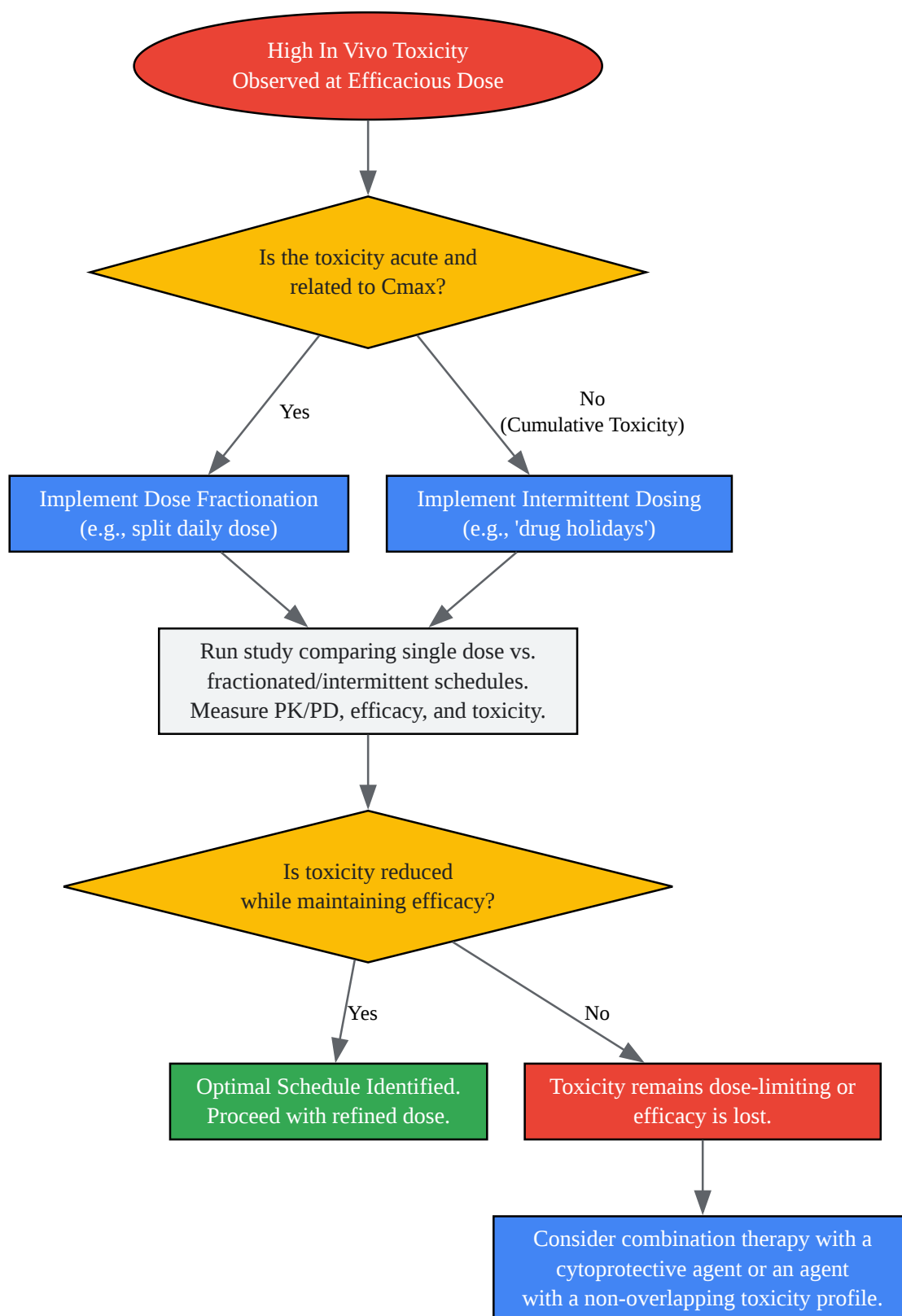
A1: **Lexibulin dihydrochloride** is a potent, orally active small molecule that functions as a microtubule polymerization inhibitor.[1][2] Its mechanism of action involves binding to tubulin, which prevents the formation of microtubules.[1][2][3] This disruption of the microtubule network leads to cell cycle arrest in the G2/M phase, ultimately inducing apoptosis (programmed cell death) in rapidly dividing cells.[1][3][4] This makes it an effective agent against cancer cells.

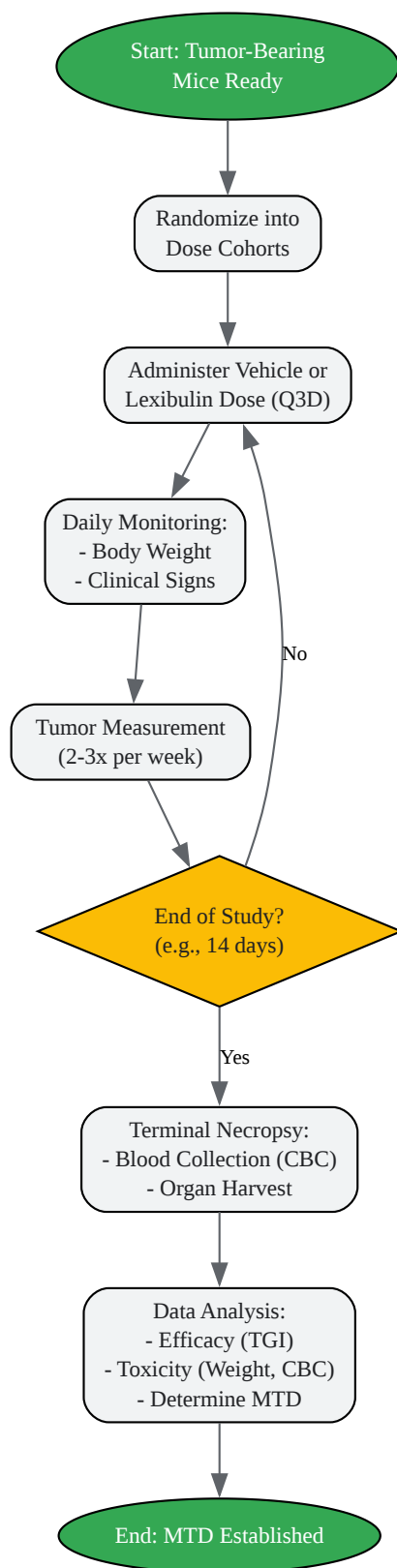
The primary source of in vivo toxicity stems from this same mechanism. Microtubule inhibitors do not exclusively target cancer cells; they also affect healthy, rapidly proliferating cells in the body.[5] This leads to common side effects observed with this class of drugs, including:

- **Hematological Toxicity:** Damage to hematopoietic stem cells in the bone marrow can lead to neutropenia (low neutrophils), anemia (low red blood cells), and thrombocytopenia (low platelets).
- **Gastrointestinal Toxicity:** Effects on the epithelial cells lining the gut can cause diarrhea, mucositis, and weight loss.
- **Neurotoxicity:** Microtubules are crucial for neuronal function, and disruption can lead to peripheral neuropathy.^[5]
- **Cardiovascular Events:** Some microtubule-targeting agents have been associated with cardiovascular toxicities.^{[6][7]}

The key challenge is to optimize the dosing regimen to maximize the anti-tumor effect while minimizing these toxicities in normal tissues.







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